

Spirambrene CAS number and molecular formula

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Compound of Interest

Compound Name: *Spirambrene*

Cat. No.: *B16213631*

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Spirambrene: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Spirambrene is a synthetic fragrance ingredient known for its potent woody and ambery scent profile. This document provides a technical overview of **Spirambrene**, consolidating available data on its chemical identity, physicochemical properties, and toxicological profile. Due to its proprietary nature as a commercial fragrance compound, detailed experimental protocols for its synthesis and specific biological activity are not extensively available in the public domain. This guide, therefore, summarizes the existing knowledge and presents it in a structured format to aid researchers and professionals in understanding this compound based on the available scientific and regulatory information.

Chemical Identity and Molecular Structure

Spirambrene is the trade name for a mixture of diastereoisomers of 2',2',3,7,7-Pentamethylspiro[bicyclo[4.1.0]heptane-2,5'-[1][2]dioxane].[3] The molecular complexity arises from its spirocyclic structure, which contributes to its unique olfactory properties.

Molecular Formula: $C_{15}H_{26}O_2$ [\[3\]](#)

Several CAS (Chemical Abstracts Service) numbers have been associated with **Spirambrene** and its various isomers, reflecting the isomeric complexity of the commercial product.

Compound/Mixture	CAS Number
Spirambrene (diastereoisomers)	121251-68-1 [4]
Spirambrene (diastereoisomers)	121251-67-0 [3] [4]
Spirambrene	533925-08-5 [5] [6]

Physicochemical and Toxicological Data

The following tables summarize the available quantitative data for **Spirambrene**. This information is primarily sourced from technical data sheets from its manufacturer, Givaudan, and other chemical suppliers.

Table 1: Physicochemical Properties of Spirambrene

Property	Value	Source
Molecular Weight	238.4 g/mol	[3]
Appearance	Colorless Liquid	[3]
Boiling Point	252 °C	[3][4]
Vapor Pressure	0.0039 hPa (at 20 °C)	[3][4]
Log P (Octanol/Water Partition Coefficient)	4.9	[3]
Specific Gravity	0.97920 to 0.99000 @ 25.00 °C	[1]
Refractive Index	1.49400 to 1.50000 @ 20.00 °C	[1]
Flash Point	> 93.3 °C (> 200.0 °F) Closed Cup	[7]
Solubility	Insoluble in water; soluble in organics	

Table 2: Toxicological Profile of Spirambrene

Endpoint	Value	Species	Source
Acute Oral Toxicity (LD50)	> 5000 mg/kg	Rat	[1]
Skin Irritation	Causes skin irritation	Not specified	[7]
Eye Irritation	Direct contact may cause temporary irritation	Not specified	[7]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **Spirambrene** are not publicly available and are considered proprietary information by the manufacturer. The

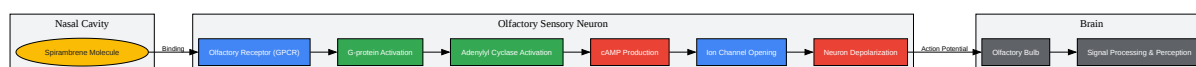
synthesis would likely involve multi-step organic chemistry processes to construct the complex spiro[bicyclo[4.1.0]heptane-2,5'-[1][2]dioxane] scaffold.

Similarly, specific experimental protocols detailing the investigation of **Spirambrene**'s biological activity, such as receptor binding assays or in-vivo physiological studies, are not found in open literature. Research in the fragrance industry on the biological effects of specific molecules is often conducted internally.

Potential Biological Activity and Signaling Pathways

Olfactory Perception

The primary biological effect of **Spirambrene** is its interaction with olfactory receptors in the nasal cavity, leading to the perception of its characteristic scent. The general mechanism of olfaction involves the binding of volatile molecules to specific G-protein coupled receptors (GPCRs) on olfactory sensory neurons. This binding event initiates a signal transduction cascade, leading to the generation of an action potential that is transmitted to the olfactory bulb in the brain and subsequently interpreted as a specific smell.[8] While Givaudan has conducted extensive research on olfactory receptors, the specific receptors that bind to **Spirambrene** have not been publicly disclosed.[9]



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A conceptual diagram of the general olfactory signaling pathway for a fragrance molecule.

Other Biological Effects

Fragrance molecules can have various psychophysiological effects on humans, influencing mood, stress levels, and cognitive function.[10] These effects are thought to be mediated through the central nervous system following the processing of olfactory signals. However, specific studies on the systemic or cellular effects of **Spirambrene** beyond olfaction are not

available in the scientific literature. Some studies have raised general concerns about the potential for fragrance compounds to act as endocrine disruptors or to have other toxicological effects, but these have not been specifically linked to **Spirambrene**.^[11]

Logical Workflow for Safety Assessment

For a fragrance ingredient like **Spirambrene**, a rigorous safety assessment is typically conducted by the manufacturer and reviewed by regulatory bodies. The following diagram illustrates a logical workflow for such an assessment.



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A logical workflow for the safety assessment of a fragrance ingredient.

Conclusion

Spirambrene is a commercially significant fragrance ingredient with a well-defined chemical structure and some publicly available physicochemical and toxicological data. However, for a detailed understanding of its synthesis, biological mechanism of action, and for the development of potential applications beyond the fragrance industry, access to proprietary data would be necessary. The information provided in this guide serves as a foundational resource for researchers and professionals, summarizing the current state of public knowledge on **Spirambrene**.

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